

Documented Quantitative Data on Yuankanin

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Yuankanin

CAS No.: 77099-20-8

Cat. No.: S547638

Get Quote

The following table summarizes the quantitative information available for **Yuankanin** from chemotaxonomic studies. This data is useful for understanding typical concentration ranges and for comparing samples.

Plant Source	Scientific Name	Average Concentration ($\mu\text{g/mL}$)	Notes	Citation
Wikstroemia genkwa	<i>Wikstroemia genkwa</i>	562.64 \pm 76.90	A predominant flavonoid in this species. [1]	
Thymelaea tartonraira	<i>Thymelaea tartonraira</i>	Reported as "isolated"	Isolated and characterized, but concentration not specified. [2]	

Reported Analytical Techniques

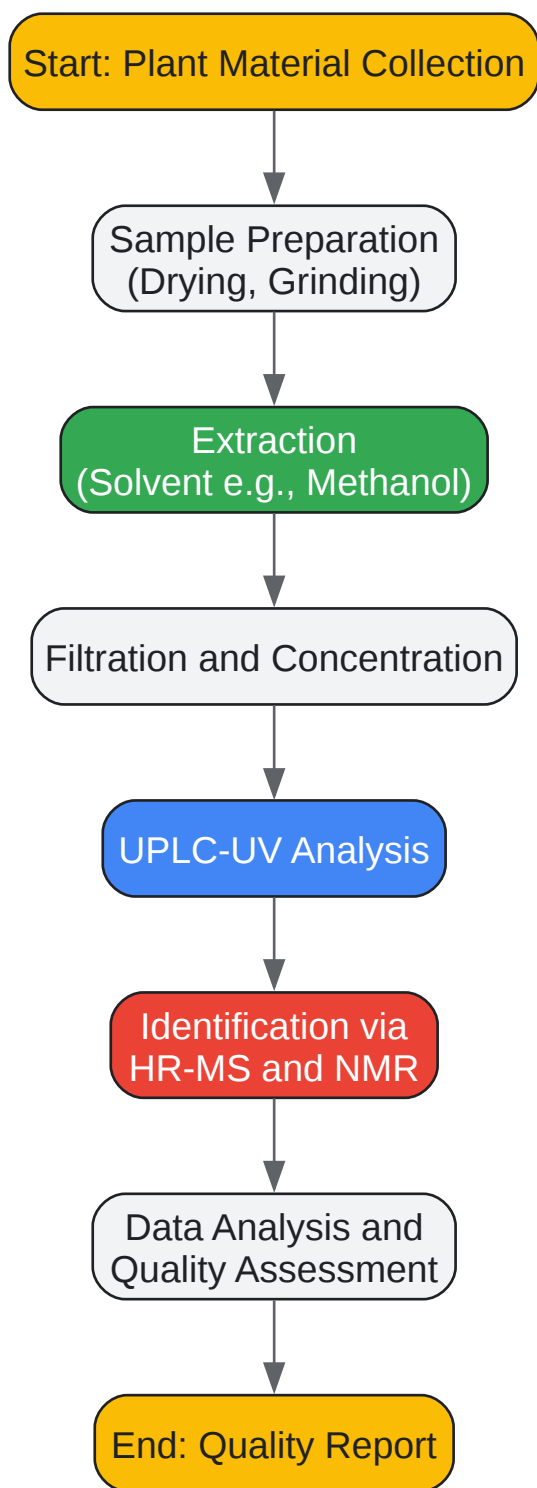
While detailed protocols are not available, the identified research makes use of several advanced analytical techniques for the identification and quantification of **Yuankanin**.

- Separation and Quantification: Ultra-Performance Liquid Chromatography with UV detection (UPLC-UV)** is a commonly used method. One study used a gradient elution system with acetonitrile and distilled water to separate **Yuankanin** from other flavonoids within a 40-minute runtime [1].
- Compound Identification:** The structural elucidation of **Yuankanin** and related compounds typically relies on spectroscopic methods, including:

- Nuclear Magnetic Resonance (NMR) [2]
- High-Resolution Mass Spectrometry (HR-MS) [2]
- **Supporting Evidence:** Techniques like **Fourier-Transform Infrared (FT-IR) Spectroscopy** are also employed to confirm functional groups [2].

A Proposed Quality Control Workflow

Based on standard laboratory practice for phytochemical analysis, the overall process for the quality control of **Yuankanin** in a plant material would follow the workflow below. This diagram integrates the techniques mentioned in the literature into a logical sequence.



Click to download full resolution via product page

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Chemotaxonomic Insights into Korean Daphne spp. and ... [mdpi.com]
2. New Specific α -Glucosidase Inhibitor Flavonoid from ... [pubmed.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Documented Quantitative Data on Yuankanin]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b547638#quality-control-methods-for-yuankanin>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com